

Technical Guide: Safety and Handling of 1- Phenyl-1,2-propanedione

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Compound of Interest

Compound Name: **1-Phenyl-1,2-propanedione**

Cat. No.: **B147261**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Phenyl-1,2-propanedione** (CAS No. 579-07-7). The information is intended to guide laboratory personnel in the safe use of this compound and to provide a framework for conducting risk assessments.

Hazard Identification and Classification

1-Phenyl-1,2-propanedione is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the compound.

GHS Hazard Classification[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Flammable Liquids	Category 4	H227: Combustible liquid

Signal Word: Danger[[1](#)]

Hazard Pictograms:



Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Phenyl-1,2-propanedione** is provided below.

Property	Value
Molecular Formula	C ₉ H ₈ O ₂ [3] [4] [5]
Molecular Weight	148.16 g/mol [4] [5]
Appearance	Yellow liquid [6]
Odor	Characteristic [6]
Boiling Point	103-105 °C @ 14 mmHg [4] [6] [7]
Flash Point	84 °C (183.2 °F) - closed cup [4] [6] [8]
Density	1.101 g/mL at 25 °C [4] [7]
Solubility	Insoluble in water [6]
Refractive Index	n _{20/D} 1.532 [4]

Exposure Controls and Personal Protection

Strict adherence to exposure control measures and the use of appropriate personal protective equipment (PPE) are mandatory when handling **1-Phenyl-1,2-propanedione**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when heating or creating aerosols.[\[1\]](#)[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[6\]](#)

Personal Protective Equipment (PPE):[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[8\]](#)

PPE Category	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or mists.[\[1\]\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]\[3\]\[6\]](#)
- Keep away from heat, sparks, and open flames.[\[3\]\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]\[3\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]\[3\]](#)
- Store locked up.[\[1\]\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If experiencing respiratory symptoms, call a POISON CENTER or doctor.[1][3][6]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Get medical attention if skin irritation or a rash occurs.[1][3][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention.[1][3][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1][3][6]

Accidental Release and Firefighting Measures

Accidental Release:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill with an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the spill area thoroughly with a suitable solvent.

Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][6]
- Unsuitable Extinguishing Media: Do not use a heavy stream of water as it may spread the fire.
- Specific Hazards: The product is a combustible liquid.[3][6] Thermal decomposition can produce irritating gases and vapors, including carbon monoxide and carbon dioxide.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][6]

Toxicological Information

While specific LD50 data for **1-Phenyl-1,2-propanedione** is not readily available in the searched documents, the GHS classification indicates that it is harmful if swallowed or in contact with skin.[1][3] The primary toxicological concerns are skin and eye irritation, and skin and respiratory sensitization.[1][3]

Experimental Protocols for Safety Assessment

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are used to assess the safety of chemicals. The following are summaries of relevant protocols.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to determine the potential of a substance to cause skin irritation or corrosion.

Methodology Summary:

- Test Animal: Albino rabbit.[3]
- Procedure:
 - A small area of the rabbit's skin is shaved.

- 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the shaved area and covered with a gauze patch.[3]
- The exposure duration is typically 4 hours.[3]
- The patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Observations may continue for up to 14 days to assess the reversibility of any effects.[3]
- Evaluation: The severity of the skin reactions is scored. If the irritation persists to the end of the observation period, the substance is considered a skin irritant.[1][3]

OECD Test Guideline 429: Skin Sensitization (Local Lymph Node Assay - LLNA)

The LLNA is the preferred method for assessing the skin sensitization potential of a chemical.

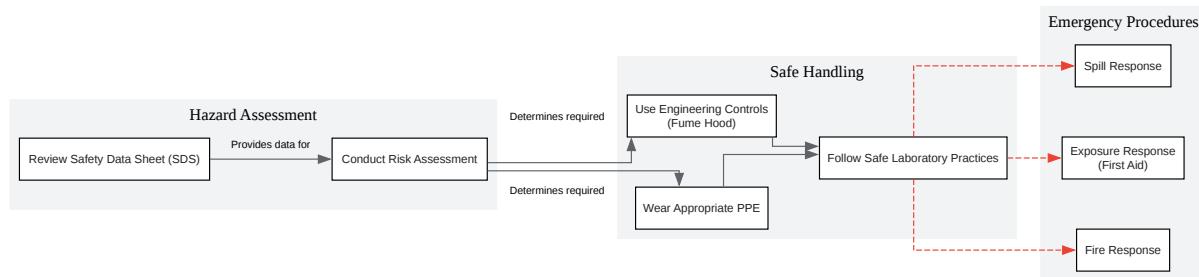
Methodology Summary:

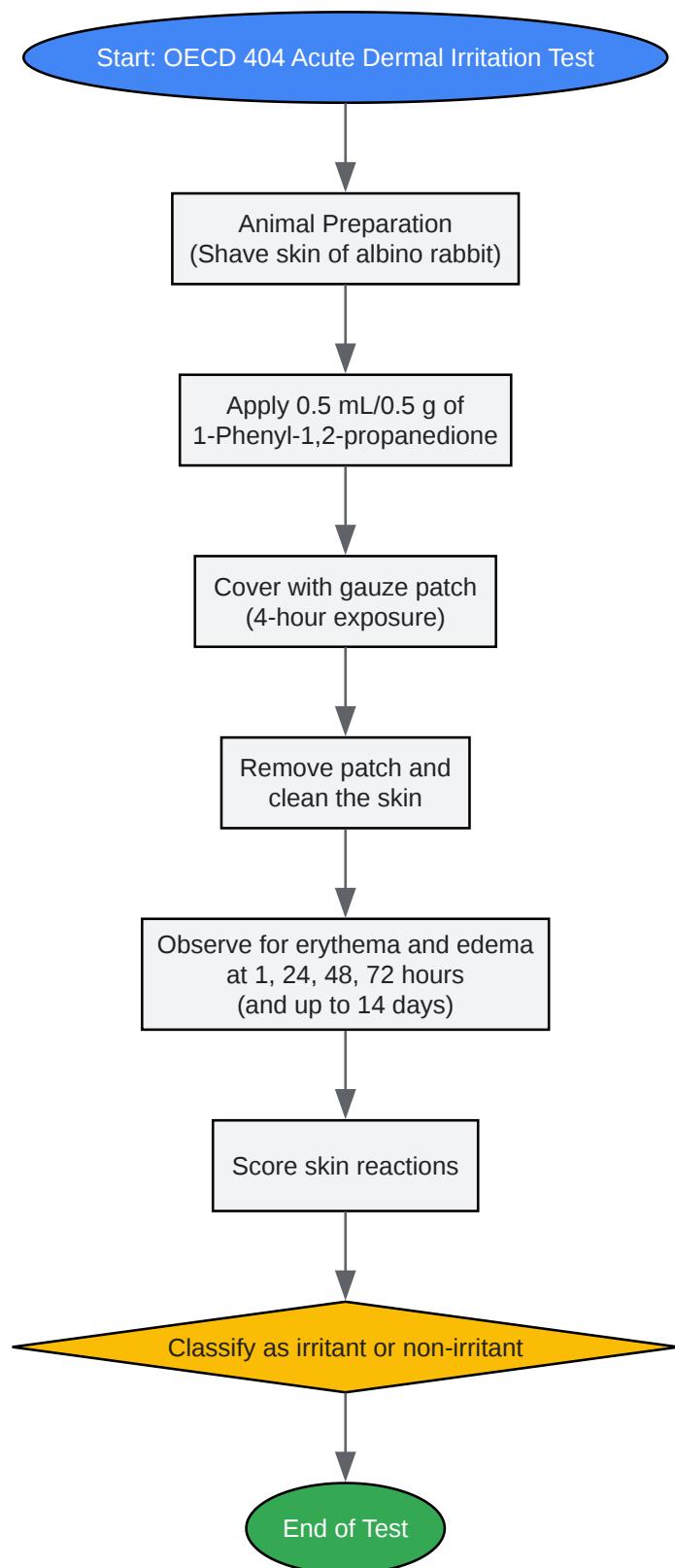
- Test Animal: Mouse.[9][10][11]
- Principle: The test measures the proliferation of lymphocytes in the lymph nodes draining the site of application of the test substance. An increased proliferation is indicative of a sensitization response.[9][10][11]
- Procedure:
 - A minimum of three concentrations of the test substance are prepared in a suitable vehicle.
 - The test substance is applied to the dorsal surface of each ear of the mice for three consecutive days.[9]
 - On day 5, a solution of ^3H -methyl thymidine is injected intravenously.
 - After 5 hours, the mice are euthanized, and the draining auricular lymph nodes are excised.

- A single-cell suspension of lymph node cells is prepared, and the incorporation of ^{3}H -methyl thymidine is measured using a beta-scintillation counter.
- Evaluation: The results are expressed as a Stimulation Index (SI), which is the ratio of the mean proliferation in the test group to the mean proliferation in the vehicle control group. An SI of 3 or greater is considered a positive result for skin sensitization.[10]

Visualized Workflows

The following diagrams illustrate key safety and experimental workflows.



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